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An In-depth Technical Guide to 3-Chlorophenmetrazine (3-CPM)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 3-Chlorophenmetrazine (3-CPM), a substituted phenylmorpholine derivative with potent stimulant effects. This document elucidates the chemical identity, synthesis, pharmacology, and mechanism of action of 3-CPM, with a focus on its activity as a norepinephrine-dopamine releasing agent. Detailed experimental protocols for its synthesis and key pharmacological assays are provided, alongside analytical characterization methods. This guide is intended to serve as a core resource for researchers and professionals engaged in the study of psychoactive compounds and the development of novel therapeutics targeting monoamine transporter systems.

Chemical Identification

3-Chlorophenmetrazine, often referred to as 3-CPM, is a designer drug and a derivative of phenmetrazine. The chemical nomenclature, CAS registry numbers, and molecular formula are summarized in the table below. It is important to distinguish between the free base and its hydrochloride salt, as they have distinct CAS numbers.



Identifier	Value
IUPAC Name	2-(3-chlorophenyl)-3-methylmorpholine
Synonyms	3-CPM, PAL-594
Molecular Formula (Free Base)	C11H14CINO[1]
Molecular Weight (Free Base)	211.69 g/mol [1]
CAS Number (Free Base)	1097796-78-5[1]
Molecular Formula (HCl Salt)	C11H14CINO · HCI
Molecular Weight (HCl Salt)	248.16 g/mol
CAS Number (HCl Salt)	2903889-68-7

Synthesis of 2-(3-chlorophenyl)-3-methylmorpholine

The synthesis of 3-CPM can be achieved through a multi-step process, adapted from methodologies described in the patent literature for phenylmorpholine analogues.[2] A representative synthetic workflow is outlined below.

Experimental Protocol: Synthesis of 3-CPM

A plausible synthetic route involves the reaction of a substituted phenacyl bromide with an appropriate amino alcohol followed by cyclization.

Step 1: Synthesis of 2-bromo-1-(3-chlorophenyl)propan-1-one

- To a solution of 1-(3-chlorophenyl)propan-1-one in a suitable solvent such as diethyl ether or dichloromethane, add N-bromosuccinimide (NBS) and a catalytic amount of a radical initiator like benzoyl peroxide.
- Reflux the mixture under inert atmosphere for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture and filter to remove succinimide.



- Wash the filtrate with a saturated aqueous solution of sodium bicarbonate and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude 2-bromo-1-(3-chlorophenyl)propan-1-one, which can be purified by column chromatography.

Step 2: Synthesis of 2-((2-hydroxyethyl)amino)-1-(3-chlorophenyl)propan-1-one

- Dissolve the purified 2-bromo-1-(3-chlorophenyl)propan-1-one in a polar aprotic solvent like acetonitrile.
- Add an excess of ethanolamine to the solution and stir at room temperature. The reaction progress should be monitored by TLC.
- Once the reaction is complete, remove the solvent under reduced pressure.
- Dissolve the residue in a suitable organic solvent and wash with water to remove excess ethanolamine and its hydrobromide salt.
- Dry the organic layer and concentrate to obtain the amino alcohol intermediate.

Step 3: Reductive Cyclization to form 2-(3-chlorophenyl)-3-methylmorpholine

- Dissolve the amino alcohol intermediate from the previous step in a protic solvent such as methanol.
- Cool the solution in an ice bath and add a reducing agent, for example, sodium borohydride, in portions.
- Allow the reaction to warm to room temperature and stir for several hours.
- Quench the reaction by the slow addition of water.
- Extract the product with an organic solvent, dry the combined organic layers, and concentrate under reduced pressure.

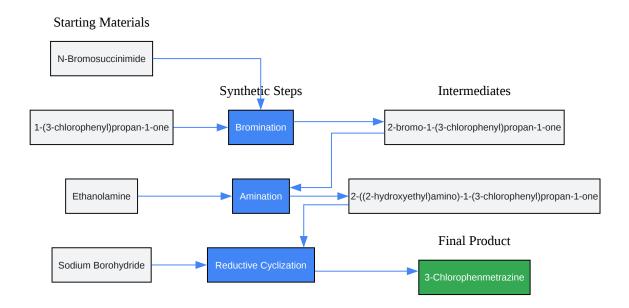




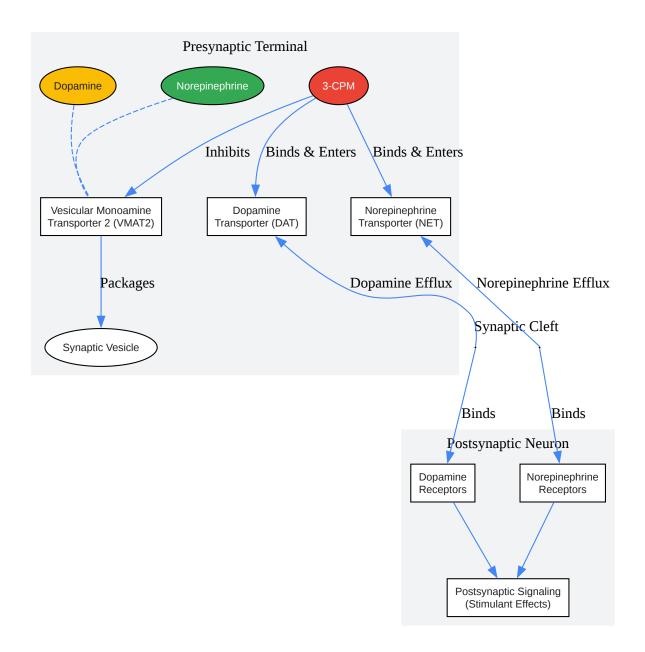


• The crude 3-CPM can be purified by column chromatography or by conversion to its hydrochloride salt and subsequent recrystallization to yield the final product.

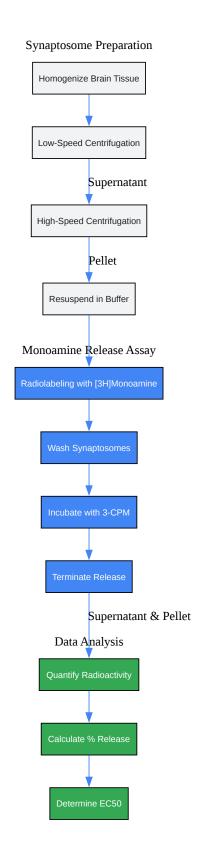












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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Chlorophenmetrazine (3-CPM)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149280#cas-number-and-molecular-formula-for-3-cpmt]

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